

# physical properties of 2-Hydroxyheptanal (boiling point, density)

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## Compound of Interest

Compound Name: 2-Hydroxyheptanal

Cat. No.: B095475

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## Technical Guide: Physical Properties of 2-Hydroxyheptanal

This technical guide provides an in-depth overview of the key physical properties of **2-Hydroxyheptanal**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the established values for these properties and provides detailed experimental protocols for their determination.

## Physical Properties of 2-Hydroxyheptanal

**2-Hydroxyheptanal**, with the chemical formula  $C_7H_{14}O_2$  and CAS number 17046-02-5, is an organic compound containing both a hydroxyl and an aldehyde functional group.<sup>[1][2]</sup> Its physical properties are crucial for its handling, application, and the design of synthetic routes. The key physical properties are summarized in the table below.

Property	Value	Conditions
Boiling Point	185.7°C	at 760 mmHg
Density	0.934 g/cm <sup>3</sup>	Not specified

## Experimental Protocols

The following sections detail standard laboratory procedures for the experimental determination of the boiling point and density of liquid compounds such as **2-Hydroxyheptanal**.

## Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.<sup>[2][3][4]</sup>

Apparatus and Materials:

- Thiele tube or a beaker with high-boiling point oil (e.g., mineral oil)
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Bunsen burner or heating mantle
- Stand and clamp
- Sample of **2-Hydroxyheptanal**

Procedure:

- Seal one end of a capillary tube by heating it in the flame of a Bunsen burner and rotating it until the end is closed.
- Place a few drops of **2-Hydroxyheptanal** into the small test tube.
- Place the sealed capillary tube into the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a Thiele tube or an oil bath, making sure the heat-transfer liquid is above the level of the sample.

- Gently heat the apparatus. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.
- It is good practice to repeat the measurement to ensure accuracy.

## Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.

Apparatus and Materials:

- Pycnometer (e.g., 25 mL or 50 mL)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Thermometer
- Water bath (for temperature control)
- Sample of **2-Hydroxyheptanal**
- Distilled water
- Acetone (for cleaning and drying)

Procedure:

- Thoroughly clean the pycnometer with distilled water and then rinse with acetone. Dry it completely.

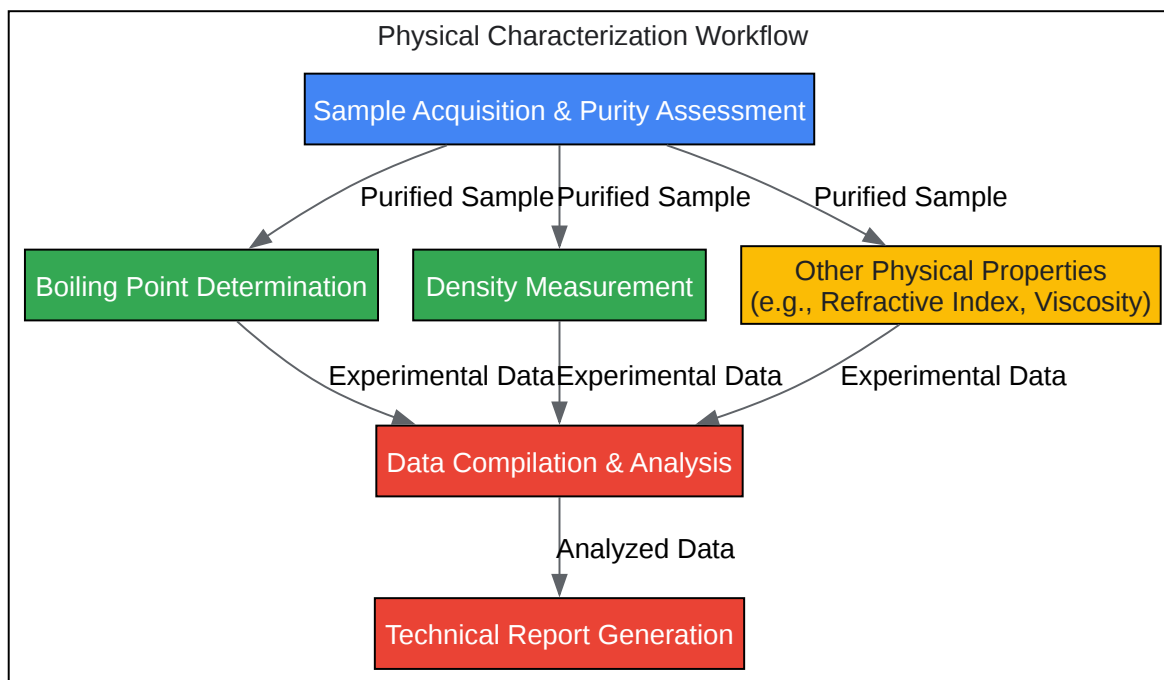
- Accurately weigh the empty, dry pycnometer on an analytical balance and record the mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium (e.g., 20°C).
- Ensure the pycnometer is completely full, with no air bubbles. The ground-glass stopper, which has a capillary bore, will allow excess water to escape. Carefully wipe dry the outside of the pycnometer.
- Weigh the pycnometer filled with water and record the mass ( $m_2$ ).
- Empty and dry the pycnometer again.
- Fill the dry pycnometer with **2-Hydroxyheptanal**, bring it to the same temperature in the water bath, dry the exterior, and weigh it. Record the mass ( $m_3$ ).
- The density of **2-Hydroxyheptanal** can then be calculated using the following formula:

Density of **2-Hydroxyheptanal** =  $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$

The density of water at various temperatures is well-documented and can be found in reference tables.

## Workflow for Physical Characterization

The determination of the physical properties of a chemical compound is a fundamental step in its overall characterization. The following diagram illustrates a generalized workflow for this process.



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Caption: Generalized workflow for the physical characterization of a liquid chemical compound.

This workflow begins with obtaining a pure sample, followed by the parallel determination of various physical properties. The collected data is then compiled, analyzed, and documented in a technical report.

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